

Technical Support Center: PPM-3 Synthesis and Purification

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Compound of Interest

Compound Name: PPM-3
Cat. No.: B12380543

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to overcoming challenges in the synthesis and purification of **PPM-3**, a potent and selective ERK5 degrader.

Frequently Asked Questions (FAQs)

Q1: What is **PPM-3** and what is its mechanism of action?

A1: **PPM-3** is a Proteolysis Targeting Chimera (PROTAC) designed to selectively degrade the Extracellular signal-regulated kinase 5 (ERK5). It functions by hijacking the body's natural ubiquitin-proteasome system. **PPM-3** is a heterobifunctional molecule, meaning it has two active ends connected by a linker. One end binds to the target protein (ERK5), and the other end binds to an E3 ubiquitin ligase. This induced proximity results in the ubiquitination of ERK5, marking it for degradation by the proteasome.

Q2: What are the main challenges in synthesizing PROTACs like **PPM-3**?

A2: The synthesis of PROTACs such as **PPM-3** is often a multi-step process involving complex chemical transformations. Key challenges include:

- Low yields: Due to the number of steps and the complexity of the molecule.
- Scalability issues: Reproducing the synthesis on a larger scale can be difficult.
- Purification difficulties: The final compound and intermediates can be challenging to purify due to their complex structures and potential for side products.
- Poor aqueous solubility: This can complicate both the synthesis and biological testing.

Q3: What analytical techniques are crucial for characterizing **PPM-3**?

A3: To ensure the identity and purity of synthesized **PPM-3**, the following analytical techniques are essential:

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound and intermediates.
- Mass Spectrometry (MS): To confirm the molecular weight of the synthesized molecules.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the identity of the compound.

Troubleshooting Guide for PPM-3 Synthesis

This guide addresses specific issues that may be encountered during the multi-step synthesis of **PPM-3**.

Step 1: Synthesis of Intermediate 1

Problem	Possible Cause	Solution
Low yield of Intermediate 1	Incomplete reaction.	Ensure all starting materials are pure and dry. Extend the reaction time or slightly increase the temperature if monitoring indicates an incomplete reaction.
Side product formation.	Maintain the recommended reaction temperature to minimize side reactions. Purify the crude product carefully using column chromatography.	
Difficulty in purifying Intermediate 1	Co-elution of impurities.	Optimize the solvent system for column chromatography. A gradient elution might be necessary to separate closely related impurities.

Step 2: Synthesis of Intermediate 2

Problem	Possible Cause	Solution
Incomplete reaction	Inefficient coupling agent.	Ensure the coupling agent is fresh and handled under anhydrous conditions.
Steric hindrance.	The reaction may require a longer reaction time or a slight increase in temperature to overcome steric hindrance.	
Multiple spots on TLC after reaction	Formation of side products or unreacted starting materials.	Carefully monitor the reaction by TLC. Quench the reaction once the starting material is consumed to prevent the formation of degradation products.

Step 3: Synthesis of Final Compound PPM-3

Problem	Possible Cause	Solution
Low yield of PPM-3	Degradation of starting materials or product.	Perform the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.
Inefficient final coupling step.	Use a highly efficient coupling reagent and ensure anhydrous conditions.	
PPM-3 is impure after initial purification	Presence of closely related impurities.	Preparative HPLC is recommended for the final purification of PPM-3 to achieve high purity.
Product appears as an oil instead of a solid	Residual solvent.	Dry the product under high vacuum for an extended period. If it remains an oil, it may be acceptable for further use if purity is confirmed by analytical methods.

Experimental Protocols and Data

Synthesis of PPM-3 (Simplified Overview)

The synthesis of **PPM-3** is a multi-step process. Below is a simplified representation of the key stages. For detailed experimental procedures, please refer to the primary literature.

Table 1: Key Intermediates and Final Product Information

Compound	Molecular Formula	Molecular Weight
Intermediate 1	C ₂₁ H ₂₄ N ₄ O ₂	376.45
Intermediate 2	C ₂₇ H ₃₄ N ₆ O ₃	490.60
PPM-3	C ₅₄ H ₆₉ N ₁₁ O ₆ S	1000.28

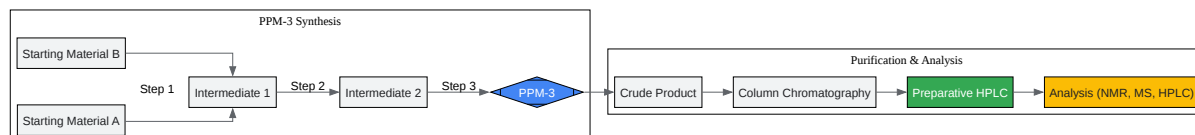
Purification and Characterization Data

Table 2: HPLC and NMR Data for PPM-3

Parameter	Value
HPLC Purity	≥98%
¹ H NMR (400 MHz, DMSO-d ₆) δ (ppm)	10.18 (s, 1H), 9.53 (s, 1H), 8.55 (d, J = 8.0 Hz, 1H), 8.40 (s, 1H), 8.16 (s, 1H), 7.82 (d, J = 8.4 Hz, 1H), 7.69 (d, J = 8.4 Hz, 1H), 7.55 (s, 1H), 7.47 (d, J = 8.0 Hz, 1H), 7.33 (t, J = 8.0 Hz, 1H), 7.20 (t, J = 8.0 Hz, 1H), 5.39 (q, J = 7.2 Hz, 1H), 4.51 (d, J = 9.2 Hz, 1H), 4.39 (t, J = 8.4 Hz, 1H), 4.29 (s, 1H), 3.86 (s, 3H), 3.75-3.65 (m, 1H), 3.55-3.45 (m, 1H), 3.20-2.90 (m, 8H), 2.70 (s, 3H), 2.50 (s, 3H), 2.45-2.35 (m, 2H), 2.20-2.10 (m, 2H), 2.05-1.95 (m, 1H), 1.85-1.75 (m, 1H), 1.60-1.40 (m, 8H), 1.39 (d, J = 7.2 Hz, 3H), 0.95 (s, 9H).
¹³ C NMR (101 MHz, DMSO-d ₆) δ (ppm)	172.5, 171.1, 170.8, 169.9, 161.9, 155.9, 153.8, 150.1, 148.2, 144.5, 140.9, 138.8, 131.8, 129.9, 129.6, 128.9, 128.5, 127.9, 124.5, 121.7, 119.8, 114.5, 110.2, 68.5, 59.9, 58.1, 56.2, 55.8, 53.1, 52.8, 48.9, 45.5, 36.5, 35.8, 32.5, 29.5, 29.3, 27.2, 26.9, 26.6, 25.8, 22.1, 19.8, 16.5, 15.9.
HRMS (ESI) [M+H] ⁺	Calculated: 1000.5222, Found: 1000.5225

Visualizations

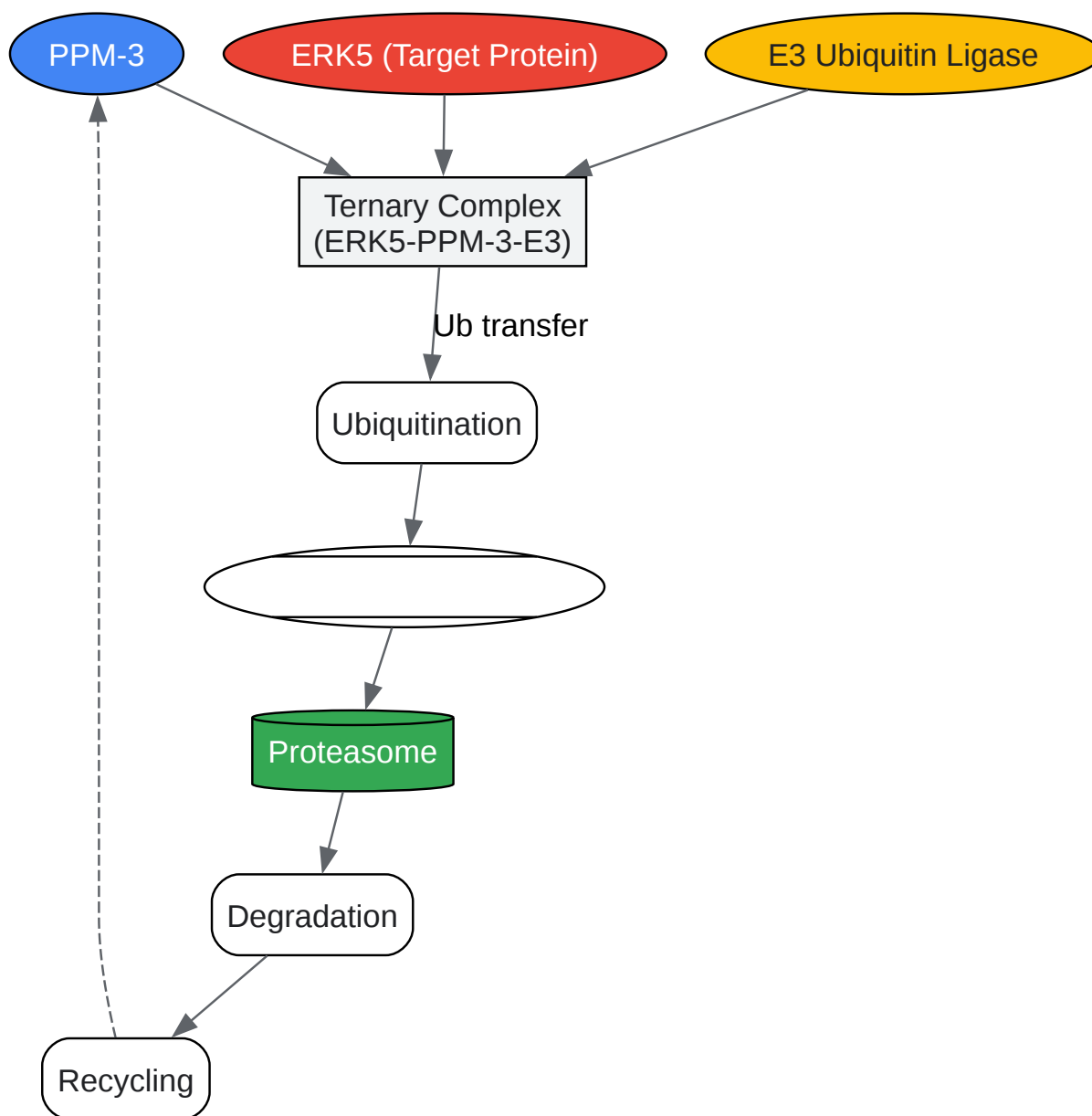
PPM-3 Synthesis Workflow



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Caption: A simplified workflow for the synthesis and purification of **PPM-3**.

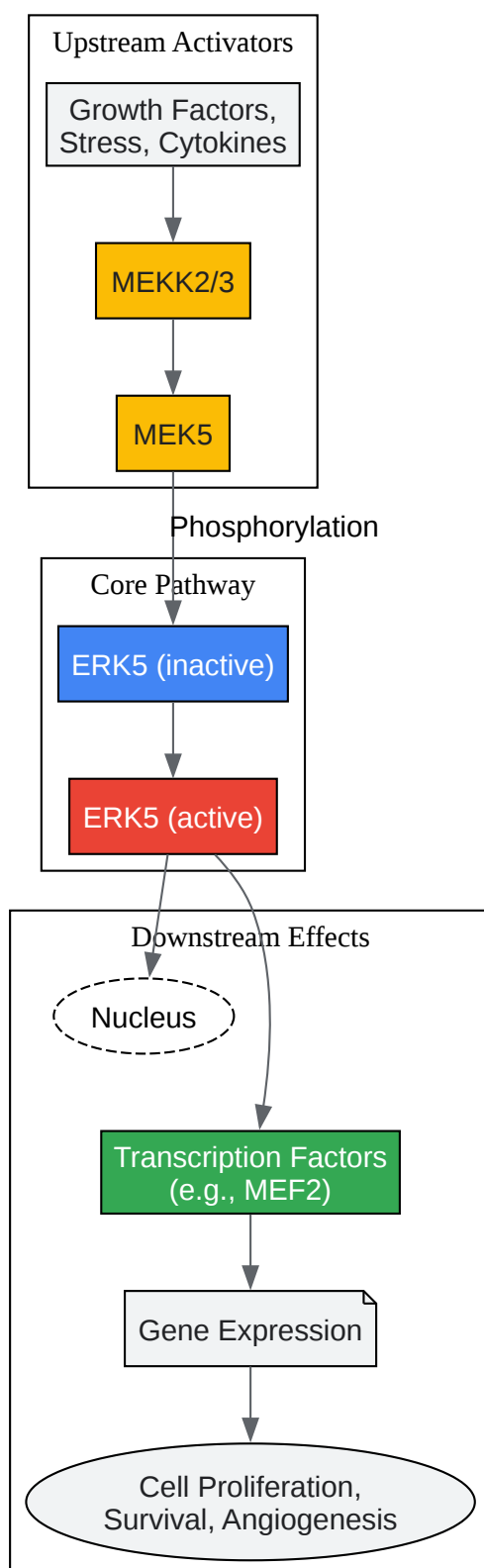
PROTAC Mechanism of Action



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Caption: The catalytic cycle of **PPM-3** mediated ERK5 degradation.

ERK5 Signaling Pathway



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Caption: A simplified diagram of the ERK5 signaling cascade.

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